

4-Benzyl-3-methylmorpholine: A Technical Guide

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Compound of Interest

Compound Name: 4-Benzyl-3-methylmorpholine

Cat. No.: B15094399

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Foreword

This technical guide provides a comprehensive overview of **4-Benzyl-3-methylmorpholine**, a substituted morpholine derivative of interest to researchers, scientists, and professionals in drug development. Due to the limited publicly available data for this specific compound, this guide also draws upon information from closely related analogs to provide a thorough understanding of its potential chemical and biological properties. This document covers the compound's identification, a proposed synthetic pathway, estimated physicochemical properties, and a discussion of its potential pharmacological relevance based on the broader class of morpholine-containing compounds.

Compound Identification

Precise CAS numbers for all stereoisomers of **4-Benzyl-3-methylmorpholine** are not readily available in public databases, suggesting it is a research chemical with limited commercial availability. However, CAS numbers for closely related compounds have been identified:

Compound Name	CAS Number
(R)-4-Benzyl-3-methylmorpholine	74571-98-5
(S)-4-Benzyl-3-(bromomethyl)morpholine hydrobromide	2007908-70-3
4-Benzyl-3-hydroxymethylmorpholine	110167-20-9
(R)-4-Benzyl-3-cyanomethylmorpholine	917572-29-3

Physicochemical Properties

Quantitative data for **4-Benzyl-3-methylmorpholine** is not extensively documented. The following table summarizes the properties of the parent compound, 4-Benzylmorpholine, to provide an estimated profile.

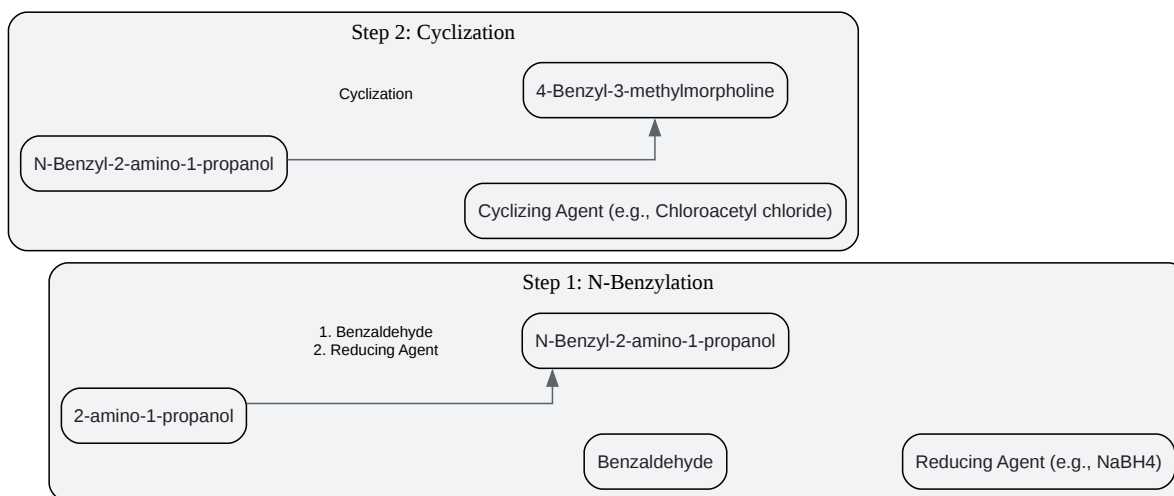
Property	Value (for 4-Benzylmorpholine)
Molecular Formula	C ₁₁ H ₁₅ NO
Molecular Weight	177.24 g/mol
IUPAC Name	4-benzylmorpholine
CAS Number	10316-00-4
Appearance	Likely a liquid at room temperature
Boiling Point	Not available
Melting Point	Not available
Solubility	Expected to be soluble in organic solvents

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **4-Benzyl-3-methylmorpholine** is not available in the surveyed literature. However, a plausible synthetic route can be proposed based on established methods for the synthesis of substituted morpholines. A potential approach involves the reductive amination of a suitable precursor.

Proposed Synthetic Pathway

A likely synthetic route to **4-Benzyl-3-methylmorpholine** could start from a commercially available amino alcohol, which is first N-benzylated and then undergoes cyclization.



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Caption: Proposed two-step synthesis of **4-Benzyl-3-methylmorpholine**.

Experimental Protocol (Hypothetical)

Step 1: Synthesis of N-Benzyl-2-amino-1-propanol

- To a solution of 2-amino-1-propanol (1.0 eq) in a suitable solvent such as methanol, add benzaldehyde (1.0 eq).
- Stir the mixture at room temperature for 1-2 hours to form the corresponding imine.
- Cool the reaction mixture to 0°C and add a reducing agent, such as sodium borohydride (1.2 eq), portion-wise.
- Allow the reaction to warm to room temperature and stir for an additional 12 hours.

- Quench the reaction by the slow addition of water.
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sulfate, filter, and concentrate under reduced pressure to yield the crude N-benzyl-2-amino-1-propanol.

Step 2: Cyclization to form **4-Benzyl-3-methylmorpholine**

- Dissolve the crude N-benzyl-2-amino-1-propanol (1.0 eq) in a suitable solvent like dichloromethane.
- Add a base, such as triethylamine (2.5 eq).
- Cool the mixture to 0°C and add chloroacetyl chloride (1.1 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 24 hours.
- Wash the reaction mixture with saturated aqueous sodium bicarbonate solution.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain **4-Benzyl-3-methylmorpholine**.

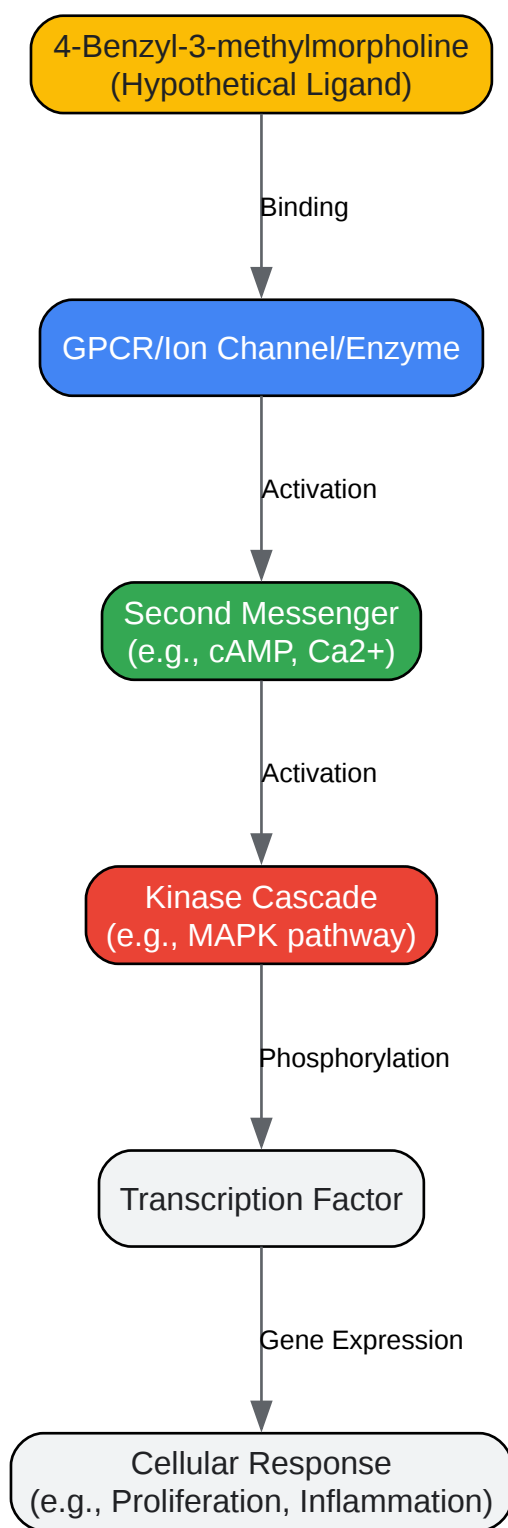
Potential Biological Activity and Signaling Pathways

While no specific biological data for **4-Benzyl-3-methylmorpholine** has been found, the morpholine scaffold is a well-established pharmacophore in medicinal chemistry, present in numerous approved drugs. Derivatives of morpholine are known to exhibit a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.

Substituted phenylmorpholines, in particular, have been investigated for their effects on the central nervous system, often acting as monoamine neurotransmitter releasers or reuptake inhibitors.

Hypothetical Mechanism of Action

Based on the activities of related compounds, **4-Benzyl-3-methylmorpholine** could potentially interact with various biological targets, such as G-protein coupled receptors (GPCRs), ion channels, or enzymes like kinases. A generalized signaling pathway that could be modulated by a morpholine derivative is depicted below.



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Caption: Generalized signaling pathway potentially modulated by **4-Benzyl-3-methylmorpholine**.

Safety and Handling

Specific safety and handling information for **4-Benzyl-3-methylmorpholine** is not available. The following recommendations are based on data for structurally related morpholine derivatives.

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, including gloves and safety glasses.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of vapors and contact with skin and eyes.
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **First Aid:** In case of contact, immediately flush skin or eyes with plenty of water. If inhaled, move to fresh air. Seek medical attention if irritation persists.

Conclusion

4-Benzyl-3-methylmorpholine is a morpholine derivative with potential for further investigation in the field of drug discovery. While specific data for this compound is scarce, this guide provides a foundational understanding based on the known chemistry and biology of the morpholine class of compounds. Further research is warranted to fully elucidate the synthesis, properties, and biological activity of this specific molecule.

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